

CAY10499: A Technical Guide for Researchers

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Compound of Interest

Compound Name: CAY10499

Cat. No.: B15603168

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For Researchers, Scientists, and Drug Development Professionals

Introduction

CAY10499 is a potent, non-selective, and irreversible inhibitor of several serine hydrolases, most notably monoacylglycerol lipase (MGL), fatty acid amide hydrolase (FAAH), and hormone-sensitive lipase (HSL).[1][2][3] Its activity stems from a carbamate moiety that covalently modifies the active site of these enzymes.[4] This compound has become a valuable research tool for investigating the roles of these enzymes in various physiological and pathological processes, particularly within the endocannabinoid system and lipid metabolism. This guide provides an in-depth overview of **CAY10499**, its mechanism of action, applications in research, and detailed experimental protocols.

Core Mechanism of Action: Inhibition of Serine Lipases

CAY10499 functions as a broad-spectrum lipase inhibitor. Its primary targets include:

- **Monoacylglycerol Lipase (MGL):** MGL is the principal enzyme responsible for the degradation of the endocannabinoid 2-arachidonoylglycerol (2-AG).[4][5][6] By inhibiting MGL, **CAY10499** elevates the levels of 2-AG, thereby potentiating its signaling through cannabinoid receptors (CB1 and CB2).[7]
- **Fatty Acid Amide Hydrolase (FAAH):** FAAH is the primary enzyme for the breakdown of anandamide (AEA), another major endocannabinoid. **CAY10499**'s inhibition of FAAH leads to

increased AEA levels.[1][2][4]

- Hormone-Sensitive Lipase (HSL): HSL is a key enzyme in the mobilization of fatty acids from stored triglycerides. Inhibition of HSL by **CAY10499** can impact lipid metabolism and cellular energy homeostasis.[1][8]

The inhibitory action of **CAY10499** is irreversible, involving the formation of a stable covalent bond with the catalytic serine residue within the active site of the target lipases.[9]

Quantitative Data: Inhibitory Potency and Cellular Effects

The following tables summarize the reported quantitative data for **CAY10499**'s inhibitory activity against key enzymes and its effects on cancer cell proliferation.

Table 1: Inhibitory Activity of **CAY10499** against Human Recombinant Lipases

Enzyme	IC ₅₀ (nM)
Monoacylglycerol Lipase (MGL)	144[1][2]
Fatty Acid Amide Hydrolase (FAAH)	14[1][2][3]
Hormone-Sensitive Lipase (HSL)	90[1][2]

Table 2: Inhibition of Other Lipases by **CAY10499** at 5 μM

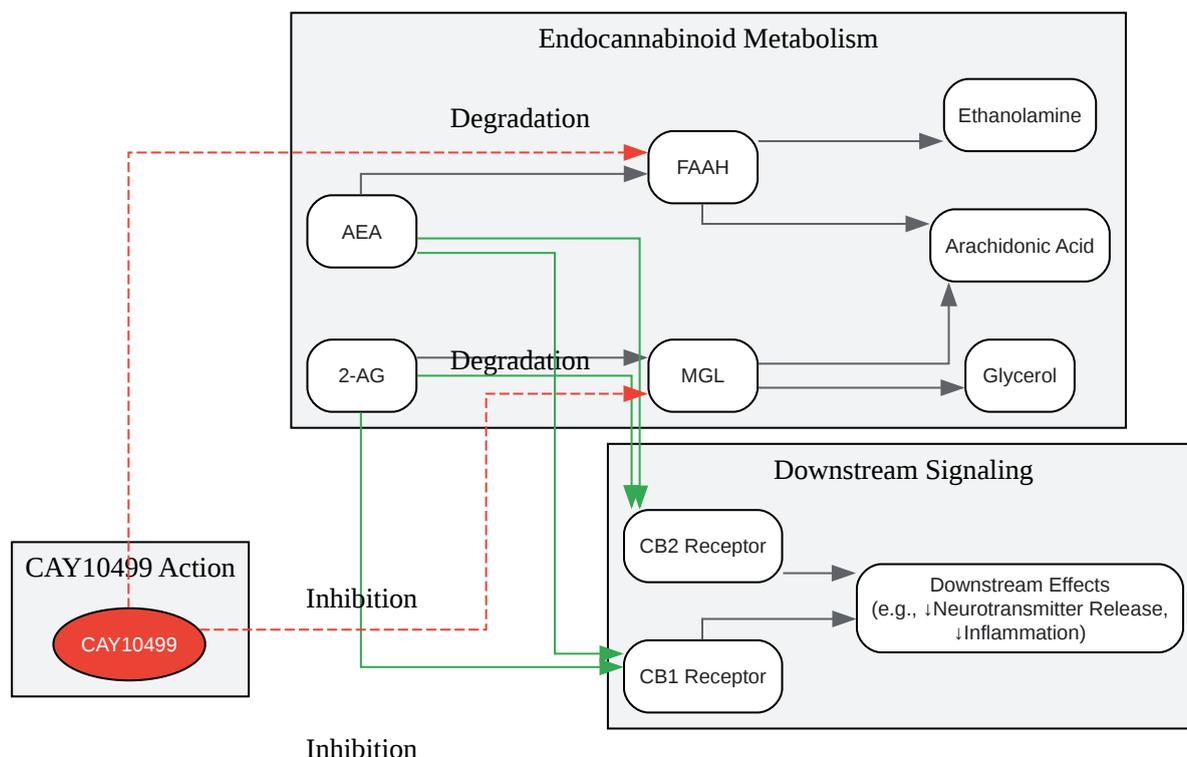
Enzyme	Inhibition (%)
Adipose Triglyceride Lipase (ATGL)	95[1]
Diacylglycerol Lipase α (DAGLα)	60[1]
α/β-Hydrolase Domain 6 (ABHD6)	90[1]
Carboxylesterase 1 (CES1)	95[1]

Table 3: Anti-proliferative Activity of **CAY10499** in Cancer Cell Lines

Cell Line	Cancer Type	IC ₅₀ (μM)
MCF-7	Breast Cancer	4.2[1]
MDA-MB-231	Breast Cancer	46[1]
COV318	Ovarian Cancer	106.7[1]
OVCAR-3	Ovarian Cancer	79.8[1]

Signaling Pathways Modulated by CAY10499

By inhibiting MGL and FAAH, **CAY10499** significantly impacts the endocannabinoid signaling pathway. The elevation of 2-AG and AEA leads to enhanced activation of cannabinoid receptors, which in turn modulates various downstream signaling cascades involved in neurotransmission, inflammation, and pain perception. The inhibition of HSL also has implications for cellular metabolism and signaling pathways regulated by fatty acids.



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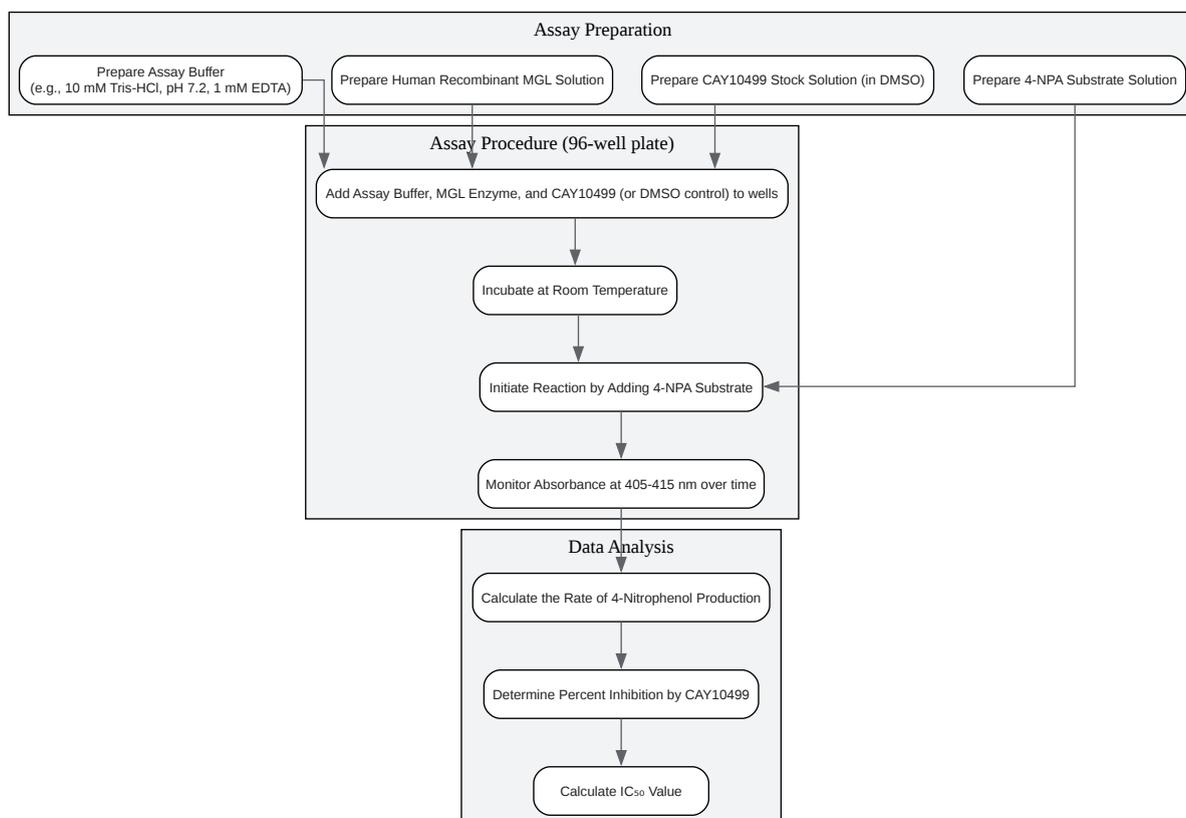
Caption: CAY10499 inhibits MGL and FAAH, increasing 2-AG and AEA levels and enhancing cannabinoid receptor signaling.

Experimental Protocols

This section provides detailed methodologies for key experiments involving **CAY10499**.

MGL Inhibition Assay using 4-Nitrophenylacetate (4-NPA)

This colorimetric assay is a common method to determine MGL activity and the inhibitory potential of compounds like **CAY10499**.^{[5][10]}



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Caption: Workflow for determining MGL inhibition by **CAY10499** using a 4-NPA colorimetric assay.

Detailed Protocol:

- Reagent Preparation:
 - Assay Buffer: Prepare a 1X assay buffer (e.g., 10 mM Tris-HCl, pH 7.2, containing 1 mM EDTA).[1]
 - MGL Enzyme: Dilute human recombinant MGL in the 1X assay buffer to the desired concentration.[1]
 - **CAY10499**: Prepare a stock solution of **CAY10499** in DMSO. Perform serial dilutions to obtain a range of concentrations for IC₅₀ determination.
 - Substrate: Prepare a solution of 4-nitrophenylacetate (4-NPA) in a suitable solvent like ethanol, and then dilute it in the assay buffer.[1]
- Assay Performance (in a 96-well plate):
 - To appropriate wells, add the assay buffer, diluted MGL enzyme, and either **CAY10499** solution or DMSO (for control wells).
 - Incubate the plate for a defined period (e.g., 10-15 minutes) at room temperature to allow the inhibitor to interact with the enzyme.[1]
 - Initiate the enzymatic reaction by adding the 4-NPA substrate solution to all wells.
 - Immediately begin monitoring the increase in absorbance at 405-415 nm using a microplate reader. The yellow color of the product, 4-nitrophenol, is measured.[11]
- Data Analysis:
 - Calculate the initial rate of the reaction (change in absorbance per minute) for each concentration of **CAY10499**.

- Determine the percentage of inhibition for each concentration relative to the control (DMSO-treated) wells.
- Plot the percent inhibition against the logarithm of the **CAY10499** concentration and fit the data to a suitable model to calculate the IC₅₀ value.

FAAH Inhibition Assay (Fluorometric)

This assay measures the inhibition of FAAH activity using a fluorogenic substrate.[\[6\]](#)[\[12\]](#)

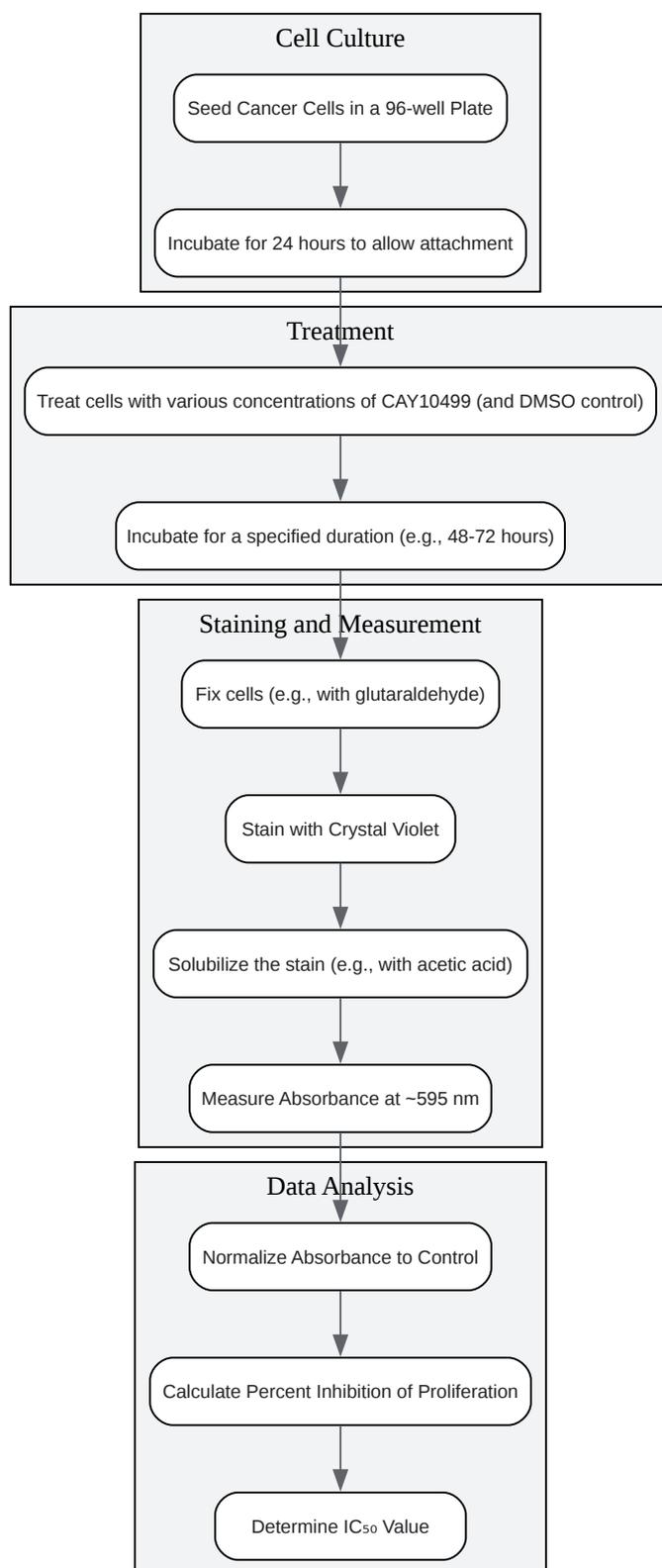
Detailed Protocol:

- Reagent Preparation:
 - Assay Buffer: Prepare a 1X FAAH assay buffer (e.g., 125 mM Tris-HCl, pH 9.0, containing 1 mM EDTA).[\[12\]](#)
 - FAAH Enzyme: Dilute recombinant human FAAH in the 1X assay buffer.[\[12\]](#)
 - **CAY10499**: Prepare serial dilutions of **CAY10499** in DMSO.
 - Substrate: Use a fluorogenic substrate such as AMC-arachidonoyl amide.[\[6\]](#)[\[12\]](#)
- Assay Performance (in a 96-well plate):
 - Add the assay buffer, diluted FAAH enzyme, and **CAY10499** (or DMSO) to the wells.
 - Pre-incubate the plate for a specific time (e.g., 30 minutes) at 37°C.[\[6\]](#)
 - Initiate the reaction by adding the FAAH substrate.
 - Measure the increase in fluorescence (e.g., excitation at 340-360 nm and emission at 450-465 nm) over time.[\[6\]](#)[\[12\]](#)
- Data Analysis:
 - Calculate the rate of the enzymatic reaction from the linear portion of the fluorescence curve.

- Determine the percent inhibition and calculate the IC₅₀ value as described for the MGL assay.

Cell Proliferation Assay

The anti-proliferative effects of **CAY10499** on cancer cells can be assessed using various standard methods, such as the crystal violet assay.[\[13\]](#)



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Caption: Workflow for assessing the anti-proliferative effects of **CAY10499** on cancer cells using a crystal violet assay.

Detailed Protocol:

- Cell Seeding:
 - Seed the desired cancer cell line into a 96-well plate at an appropriate density.
 - Allow the cells to adhere and grow for 24 hours.[13]
- Treatment:
 - Prepare different concentrations of **CAY10499** in the cell culture medium.
 - Replace the medium in the wells with the medium containing **CAY10499** or DMSO (as a vehicle control).
 - Incubate the cells for the desired treatment period (e.g., 48 or 72 hours).[13]
- Staining and Quantification:
 - After incubation, fix the cells with a suitable fixative like 5% glutaraldehyde.[13]
 - Stain the fixed cells with a crystal violet solution.
 - After washing and drying, solubilize the stain using a solution such as 10% acetic acid.[13]
 - Measure the absorbance of the solubilized stain at approximately 595 nm using a microplate reader.[13]
- Data Analysis:
 - Normalize the absorbance values of the treated wells to the control wells.
 - Calculate the percentage of proliferation inhibition for each **CAY10499** concentration.
 - Determine the IC₅₀ value for cell growth inhibition.

In Vivo Applications

In animal models, **CAY10499** has been used to investigate the physiological roles of the lipases it inhibits. For instance, in vivo studies in rats have shown that **CAY10499** can reduce the increase in cytosolic lipase activity induced by specific diets.[1][2] When planning in vivo experiments, it is crucial to consider the route of administration, dosage, and potential off-target effects due to the non-selective nature of **CAY10499**.

Conclusion

CAY10499 is a powerful pharmacological tool for the in vitro and in vivo study of MGL, FAAH, HSL, and other serine hydrolases. Its ability to modulate the endocannabinoid system and lipid metabolism makes it highly relevant for research in neuroscience, oncology, and metabolic diseases. Researchers using **CAY10499** should be mindful of its non-selective profile and design experiments accordingly to ensure accurate interpretation of the results. The detailed protocols and data presented in this guide are intended to facilitate the effective use of **CAY10499** in advancing scientific discovery.

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